

6-fluoro-7-methyl-1H-indole: Chemical Identity and Data Unavailability

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Compound of Interest

Compound Name: 6-fluoro-7-methyl-1H-indole

Cat. No.: B1337571

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For researchers, scientists, and drug development professionals, the accurate identification of chemical compounds is paramount. This document provides the key identifiers for **6-fluoro-7-methyl-1H-indole** and addresses the current landscape of publicly available technical data for this compound.

Core Identification

For the compound **6-fluoro-7-methyl-1H-indole**, the universally recognized identifiers are as follows:

| Identifier | Value |
|-------------------|----------------------------------|
| CAS Number | 57817-10-4[1] |
| IUPAC Name | 6-fluoro-7-methyl-1H-indole[1] |
| Molecular Formula | C ₉ H ₈ FN |
| Molecular Weight | 149.16 g/mol [1] |

Status of In-Depth Technical Data

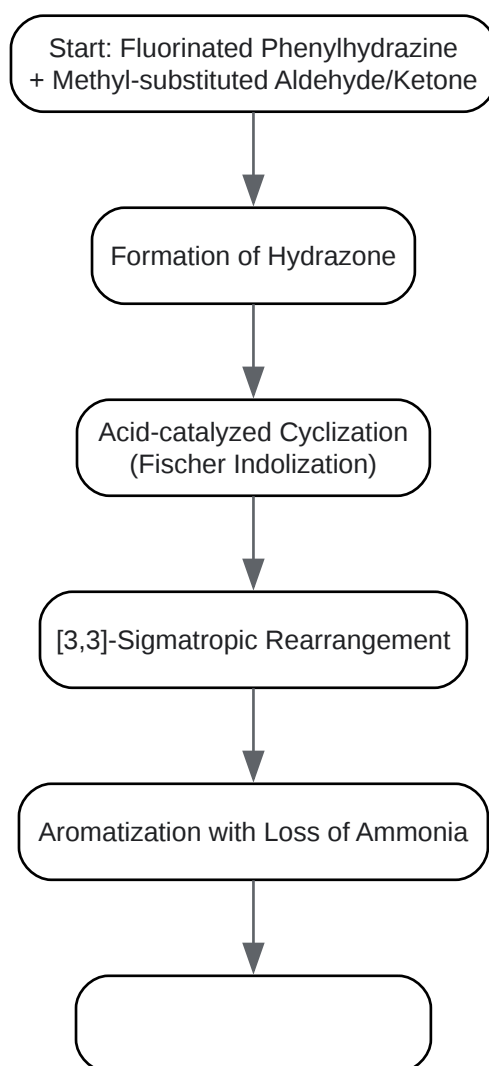
Despite a comprehensive search of scientific literature and chemical databases, there is a notable absence of in-depth technical data, including detailed experimental protocols,

quantitative biological data, and specific signaling pathway information for **6-fluoro-7-methyl-1H-indole**.

While the broader class of fluorinated indoles is of significant interest in medicinal chemistry for its potential applications in developing novel therapeutics, specific research pertaining to the **6-fluoro-7-methyl-1H-indole** isomer is not readily available in the public domain. General synthesis methods for related fluoroindoles, such as the Fischer indole synthesis, have been described, but specific protocols for this compound are not detailed.

Logical Workflow for Fluoroindole Synthesis

The synthesis of fluorinated indole derivatives, in general, often follows established synthetic routes for indoles, with modifications to accommodate the specific precursors. A generalized workflow for a common method like the Fischer indole synthesis is depicted below. It is important to note that this is a representative workflow and not a validated protocol for **6-fluoro-7-methyl-1H-indole**.



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Generalized Fischer Indole Synthesis Workflow.

Conclusion

At present, the available information on **6-fluoro-7-methyl-1H-indole** is limited to its fundamental chemical identifiers. The absence of published research detailing its biological activity, experimental applications, and associated signaling pathways prevents the compilation of a comprehensive technical guide as initially requested. Researchers interested in this specific compound would likely need to undertake novel synthesis and biological evaluation to generate such data.

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References

- 1. Buy 7-Fluoro-5-methyl-1H-indole | 442910-91-0 [smolecule.com]
- To cite this document: BenchChem. [6-fluoro-7-methyl-1H-indole: Chemical Identity and Data Unavailability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337571#6-fluoro-7-methyl-1h-indole-cas-number-and-iupac-name]

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